

Application Note: Quantitative Analysis of Alanycarb Residue in Soil by LC-MS/MS

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Compound of Interest

Compound Name: Alanycarb

Cat. No.: B033300

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Abstract

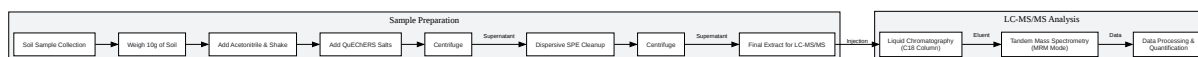
This application note presents a robust and sensitive method for the determination of **Alanycarb** residues in soil using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The protocol employs a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method for sample extraction and cleanup, ensuring high recovery and removal of matrix interferences. The subsequent analysis by LC-MS/MS provides excellent selectivity and sensitivity for the quantification of **Alanycarb**. This method is suitable for researchers, scientists, and professionals in drug development and environmental monitoring fields who require reliable analysis of pesticide residues in complex matrices.

Introduction

Alanycarb is a carbamate insecticide and nematicide used to control a variety of agricultural pests.[1][2][3] Its presence and persistence in soil are of environmental concern, necessitating a reliable analytical method for monitoring its residues. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is a powerful technique for the trace-level quantification of pesticides in complex environmental samples due to its high selectivity and sensitivity.[4][5] This application note details a complete workflow for the analysis of **Alanycarb** in soil, from sample preparation to data acquisition and analysis.

Experimental Workflow

The overall experimental workflow for the analysis of **Alanycarb** in soil is depicted in the following diagram.



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Figure 1: Experimental workflow for **Alanycarb** analysis in soil.

Detailed Protocols

Sample Preparation (Modified QuEChERS Method)

This protocol is based on the widely used QuEChERS method for pesticide residue analysis in soil.

Materials and Reagents:

- **Alanycarb** analytical standard
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid
- Magnesium sulfate (anhydrous)
- Sodium chloride
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- 50 mL polypropylene centrifuge tubes

- 15 mL polypropylene centrifuge tubes

Procedure:

- **Sample Weighing:** Weigh 10 g of homogenized soil into a 50 mL centrifuge tube.
- **Extraction:** Add 10 mL of acetonitrile to the tube. Cap the tube and shake vigorously for 1 minute.
- **Salting Out:** Add 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride to the tube. Immediately cap and shake vigorously for 1 minute.
- **Centrifugation:** Centrifuge the tube at 4000 rpm for 5 minutes.
- **Dispersive Solid-Phase Extraction (d-SPE) Cleanup:** Transfer 1 mL of the supernatant (acetonitrile layer) to a 2 mL microcentrifuge tube containing 150 mg of anhydrous magnesium sulfate, 50 mg of PSA, and 50 mg of C18 sorbent.
- **Final Centrifugation:** Vortex the d-SPE tube for 30 seconds and then centrifuge at 10,000 rpm for 5 minutes.
- **Sample for Analysis:** Carefully collect the supernatant and transfer it to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

Instrumentation: A high-performance liquid chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source is recommended.

LC Method: The following table summarizes the liquid chromatography conditions.

| Parameter | Value |
|--------------------|---|
| Column | C18, 2.1 x 100 mm, 1.8 µm |
| Mobile Phase A | Water with 0.1% Formic Acid |
| Mobile Phase B | Acetonitrile with 0.1% Formic Acid |
| Flow Rate | 0.3 mL/min |
| Injection Volume | 5 µL |
| Column Temperature | 40 °C |
| Gradient | 0-2 min: 10% B; 2-10 min: 10-90% B; 10-12 min: 90% B; 12-12.1 min: 90-10% B; 12.1-15 min: 10% B |

MS/MS Method: The mass spectrometer should be operated in positive electrospray ionization (ESI+) mode with Multiple Reaction Monitoring (MRM).

| Parameter | Value |
|-------------------------|--------------|
| Ionization Mode | ESI Positive |
| Capillary Voltage | 3.5 kV |
| Source Temperature | 150 °C |
| Desolvation Temperature | 400 °C |
| Gas Flow | 800 L/hr |

MRM Transitions for **Alanycarb**:

| Analyte | Precursor Ion (m/z) | Product Ion (m/z) | Dwell Time (ms) | Collision Energy (eV) |
|------------------------|---------------------|-------------------|-----------------|-----------------------|
| Alanycarb (Quantifier) | 400.1 | 238.1 | 100 | 15 |
| Alanycarb (Qualifier) | 400.1 | 91.1 | 100 | 25 |

Method Validation and Performance

The method should be validated according to standard guidelines (e.g., SANTE/12682/2019) to ensure its suitability for the intended purpose. Key validation parameters and their expected values are summarized below. These values are based on typical performance for multi-residue pesticide analysis in soil.

Quantitative Data Summary:

| Validation Parameter | Expected Performance |
|---|----------------------|
| Linearity (r^2) | > 0.99 |
| Limit of Quantification (LOQ) | 0.01 mg/kg |
| Limit of Detection (LOD) | 0.003 mg/kg |
| Recovery (at 0.01, 0.05, and 0.1 mg/kg) | 70-120% |
| Precision (RSD) | < 20% |

Conclusion

The described LC-MS/MS method provides a reliable and sensitive approach for the quantitative analysis of **Alanycarb** residues in soil. The use of the QuEChERS sample preparation protocol ensures efficient extraction and cleanup, while the highly selective MRM mode of the mass spectrometer allows for accurate quantification at low levels. This application note serves as a comprehensive guide for laboratories involved in pesticide residue monitoring and environmental analysis.

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